

In-Depth Technical Guide to Succinic Acid-13C2: Molecular Weight and Formula

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Compound of Interest

Compound Name: Succinic acid-13C2

Cat. No.: B1601779

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For researchers, scientists, and drug development professionals utilizing isotopically labeled compounds, a precise understanding of their molecular characteristics is paramount. This guide provides a detailed overview of the molecular weight and chemical formula of **Succinic Acid-13C2**, a stable isotope-labeled version of the key metabolic intermediate, succinic acid.

Quantitative Molecular Data

Succinic acid-13C2 is a variant of succinic acid where two of the four carbon atoms are replaced with the heavy isotope, carbon-13. This labeling is crucial for tracer studies in metabolic research and as an internal standard for quantitative analysis by mass spectrometry. The key quantitative data for **succinic acid-13C2** are summarized in the table below.

Property	Value
Molecular Formula	C ₂ ¹³ C ₂ H ₆ O ₄
Molecular Weight	120.07 g/mol [1][2][3][4]
Exact Mass	120.03331834 Da

The molecular weight is a critical parameter for the preparation of solutions with precise concentrations, while the exact mass is essential for high-resolution mass spectrometry analysis, enabling the differentiation of the labeled compound from other molecules with the same nominal mass.

Isotopologue Formulations

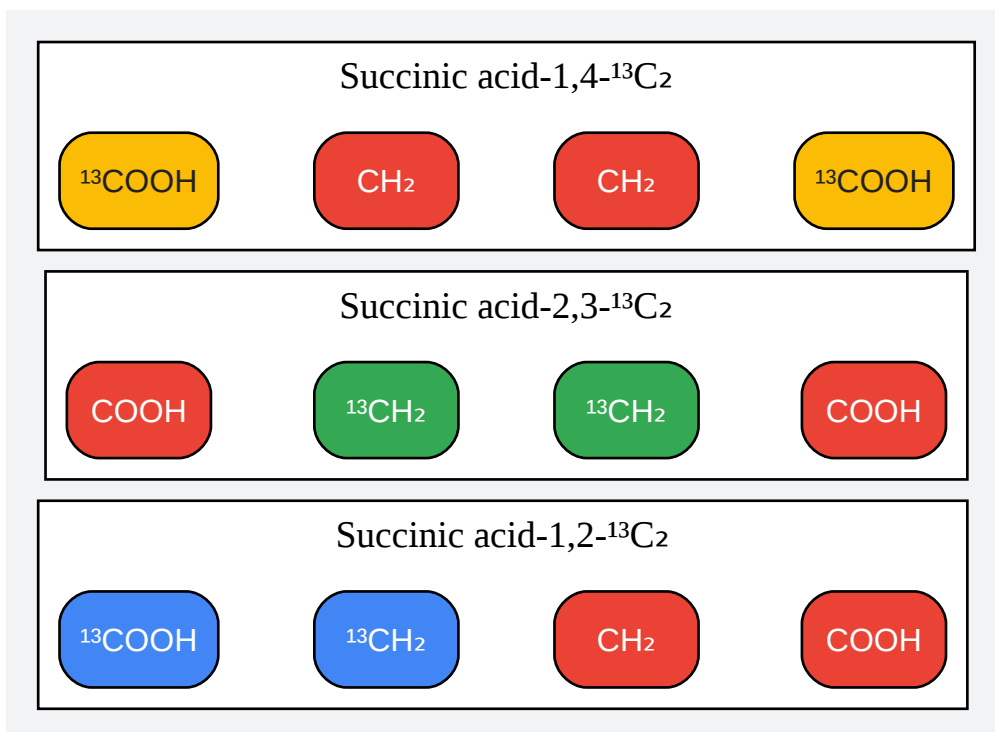
The two ^{13}C atoms can be incorporated at different positions within the succinic acid molecule, resulting in different isotopologues. The linear formulas for these common variants are:

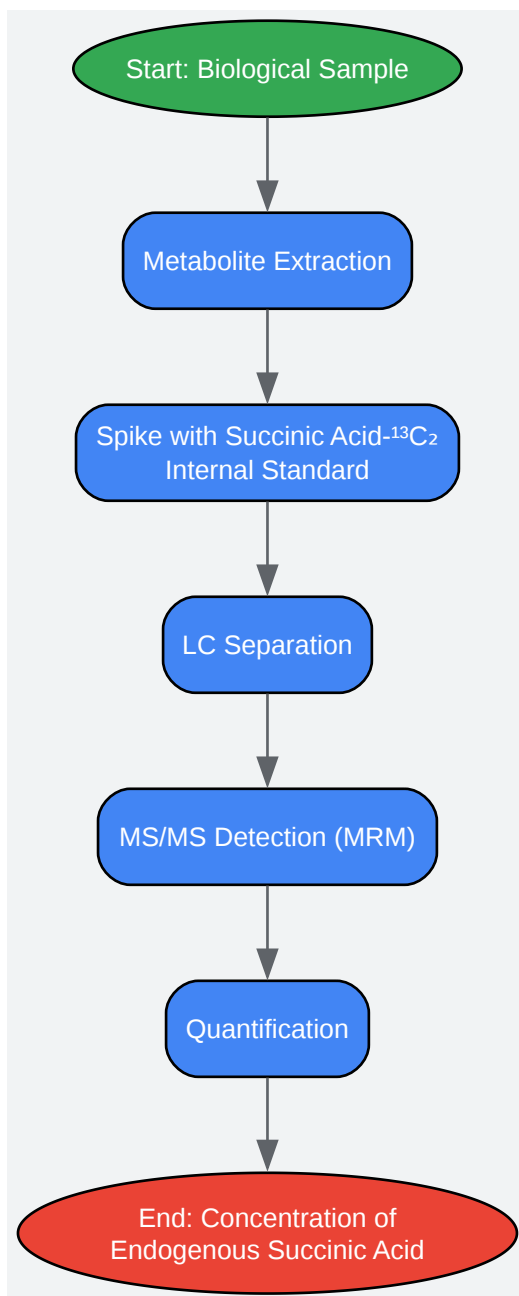
- Succinic acid-1,2- $^{13}\text{C}_2$: $\text{HO}_2\text{CCH}_2^{13}\text{CH}_2^{13}\text{CO}_2\text{H}$
- Succinic acid-2,3- $^{13}\text{C}_2$: $\text{HO}_2\text{C}^{13}\text{CH}_2^{13}\text{CH}_2\text{CO}_2\text{H}$
- Succinic acid-1,4- $^{13}\text{C}_2$: $\text{HO}_2^{13}\text{CCH}_2\text{CH}_2^{13}\text{CO}_2\text{H}$

The selection of a specific isotopologue depends on the experimental design, particularly in metabolic flux analysis where the fate of specific carbon atoms in a metabolic pathway is being traced.

Molecular Structure and Labeling Positions

The diagram below illustrates the molecular structure of the common isotopologues of **succinic acid- $^{13}\text{C}_2$** , highlighting the positions of the carbon-13 atoms.





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References

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